

5-Bromo-2-chlorobenzaldehyde: A Technical Safety and Hazard Guide

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Compound of Interest

Compound Name: 5-Bromo-2-chlorobenzaldehyde

Cat. No.: B064787

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety and hazards associated with **5-Bromo-2-chlorobenzaldehyde** (CAS No: 189628-37-3). The information herein is intended to equip laboratory and drug development professionals with the necessary knowledge to handle this compound safely, mitigate risks, and respond effectively to potential exposures or incidents. All quantitative data is summarized for clarity, and relevant experimental methodologies are detailed.

Hazard Identification and Classification

5-Bromo-2-chlorobenzaldehyde is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

GHS Classification

The GHS classification for **5-Bromo-2-chlorobenzaldehyde** is summarized in the table below.

[\[1\]](#)[\[2\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Acute Toxicity (Oral)	4 (50% of notifications)	H302: Harmful if swallowed

Hazard Pictograms and Signal Word

- Pictogram: GHS07 (Exclamation Mark)[\[1\]](#)
- Signal Word: Warning[\[1\]](#)[\[3\]](#)

Precautionary Statements

A comprehensive list of precautionary statements is provided in the table below.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Code	Statement
P261	Avoid breathing dust, mist, spray.[1]
P264	Wash skin thoroughly after handling.[1][3]
P271	Use only outdoors or in a well-ventilated area.[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1][3]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]
P312	Call a POISON CENTER or doctor if you feel unwell.[5]
P332+P313	If skin irritation occurs: Get medical advice/attention.[5]
P337+P313	If eye irritation persists: Get medical advice/attention.[5]
P362+P364	Take off contaminated clothing and wash it before reuse.[1][3]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1]
P405	Store locked up.[1]
P501	Dispose of contents/container to an approved waste disposal plant.[1]

Toxicological Information and Experimental Protocols

The hazard classifications are based on toxicological data. The following sections detail the nature of these hazards and the experimental methodologies used for their determination.

Skin Irritation (H315)

Causes skin irritation.[1][2]

Experimental Protocol: OECD Guideline 404 - Acute Dermal Irritation/Corrosion

This test is designed to assess the potential of a substance to cause reversible inflammatory changes to the skin.[6]

- **Test System:** The albino rabbit is the recommended species for this test. A small area of the animal's back is clipped free of fur.[7]
- **Application:** A specified amount of the test substance (typically 0.5 g for a solid) is applied to a small patch of skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing for a 4-hour exposure period.[6]
- **Observation:** After the exposure period, the patch is removed, and the skin is cleaned. The skin is then observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[5][6]
- **Scoring:** The severity of erythema and edema are scored on a scale of 0 (no effect) to 4 (severe effect). A mean score is calculated for each observation time.
- **Classification:** A substance is classified as a skin irritant (Category 2) if it produces a mean score of ≥ 2.3 and ≤ 4.0 for erythema or edema in at least 2 of 3 tested animals, or if the inflammation is persistent.

Eye Irritation (H319)

Causes serious eye irritation.[1][2]

Experimental Protocol: OECD Guideline 405 - Acute Eye Irritation/Corrosion

This guideline outlines the procedure for determining the potential of a substance to produce reversible changes in the eye.[1][2]

- **Test System:** The albino rabbit is the preferred species. The test is typically initiated using a single animal.[4]
- **Application:** A single dose of the test substance (typically 0.1 mL for a liquid or not more than 0.1 g for a solid) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[2][4]
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.[4] Observations are made for corneal opacity, iris lesions, and conjunctival redness and swelling (chemosis).
- **Scoring:** The severity of the observed effects is graded according to a standardized scoring system.
- **Classification:** A substance is classified as an eye irritant (Category 2A) if it produces, in at least 2 of 3 tested animals, a positive response of: corneal opacity ≥ 1 , iritis ≥ 1 , conjunctival redness ≥ 2 , or conjunctival chemosis ≥ 2 , which are fully reversible within 21 days.

Respiratory Irritation (H335)

May cause respiratory irritation.[1][2]

Basis for Classification: GHS Specific Target Organ Toxicity - Single Exposure (STOT-SE)
Category 3

This classification is primarily based on human evidence and includes transient, irritant effects on the respiratory tract.

- **Evidence:** The classification relies on reports of respiratory irritation in humans exposed to the substance. This can include symptoms such as coughing, pain, choking, and difficulty breathing.[8]
- **Animal Studies:** While human data is the primary source, animal studies showing signs of respiratory irritation can also be used.[9]

- Mechanism: The substance is presumed to act as a direct irritant to the mucous membranes of the respiratory tract.
- Classification Criteria: The effects are reversible after exposure ceases and do not lead to significant long-term structural or functional changes in the respiratory system.[8][10]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get medical advice/attention.[1]
Skin Contact	Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[1][3]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth out with water. Get medical advice/attention.[1]

Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure.

Aspect	Recommendations
Handling	Do not handle until all safety precautions have been read and understood. Ensure good ventilation of the work station. Do not breathe dust, mist, or spray. Wear personal protective equipment. Avoid contact with skin and eyes. Handle in accordance with good industrial hygiene and safety procedures. [1]
Storage	Store in a dry, cool, well-ventilated area. [1] Keep container closed when not in use. Keep away from ignition sources. The substance is air sensitive; keep contents under an inert gas. [1] Store locked up. [1]
Incompatible Materials	Strong oxidizing agents. [1]

Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely.

Step	Action
Personal Precautions	Evacuate unnecessary personnel. Ensure adequate ventilation. Do not breathe dust. Only qualified personnel equipped with suitable protective equipment should intervene. [1]
Environmental Precautions	Avoid release to the environment. Notify authorities if the product enters sewers or public waters. [1]
Containment	Stop the leak if it is safe to do so. [1]
Cleaning Up	Sweep or shovel spills into an appropriate container for disposal. Minimize the generation of dust. [1]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **5-Bromo-2-chlorobenzaldehyde**.

Protection Type	Specification
Eye/Face Protection	Chemical goggles or safety glasses. A face shield is also recommended.[1]
Hand Protection	Protective gloves (e.g., nitrile rubber).[1]
Skin and Body Protection	Wear suitable protective clothing and safety shoes.[1]
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection.[1]

Fire-Fighting Measures

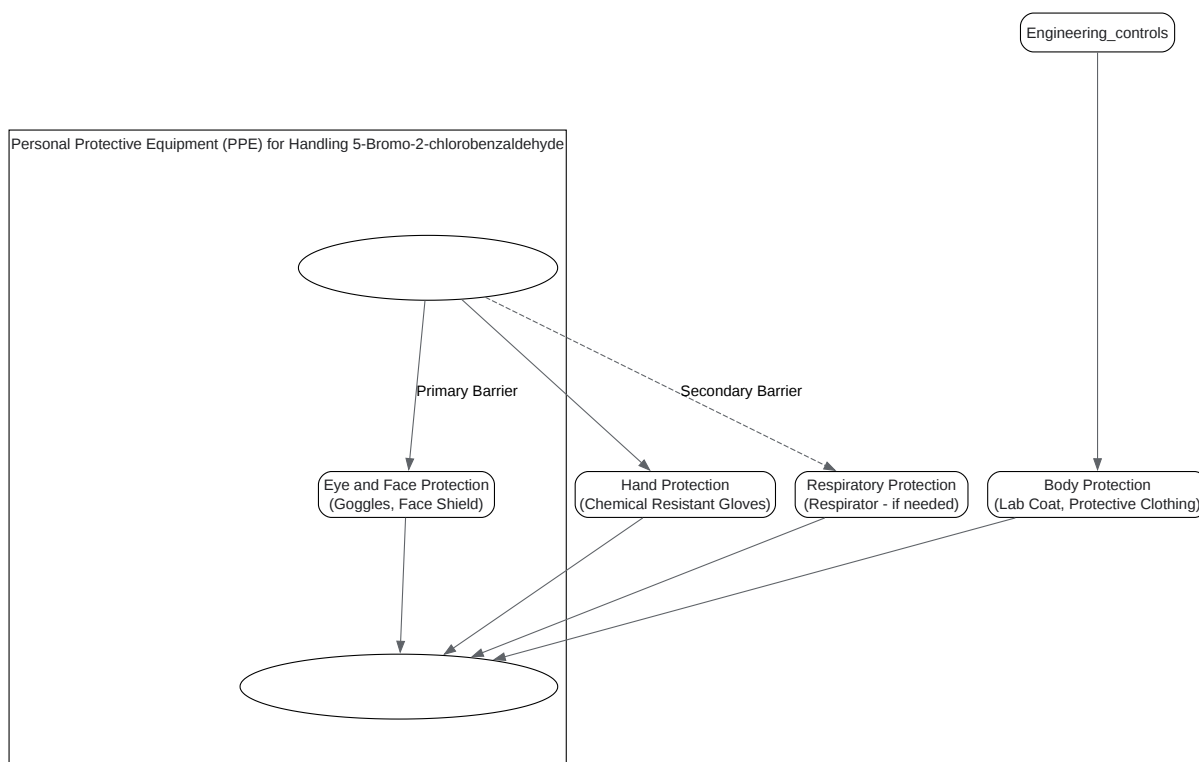
Aspect	Information
Suitable Extinguishing Media	Alcohol-resistant foam, carbon dioxide, dry powder, water spray. Use extinguishing media appropriate for the surrounding fire.[1]
Specific Hazards	Thermal decomposition generates carbon oxides, hydrogen bromide, and hydrogen chloride.[1]
Fire-Fighting Instructions	In case of fire, evacuate the area.[1]
Protection for Firefighters	Wear gas-tight chemically protective clothing in combination with a self-contained breathing apparatus.[1]

Stability and Reactivity

Aspect	Information
Reactivity	No additional information available. [1]
Chemical Stability	The product is stable under normal handling and storage conditions. [1]
Possibility of Hazardous Reactions	No additional information available. [1]
Conditions to Avoid	Keep away from heat, sparks, and flame. [1]
Incompatible Materials	Strong oxidizing agents. [1]
Hazardous Decomposition Products	Under normal conditions of storage and use, hazardous decomposition products should not be produced. In case of fire, thermal decomposition can produce carbon oxides, hydrogen bromide, and hydrogen chloride. [1]

Visualizations

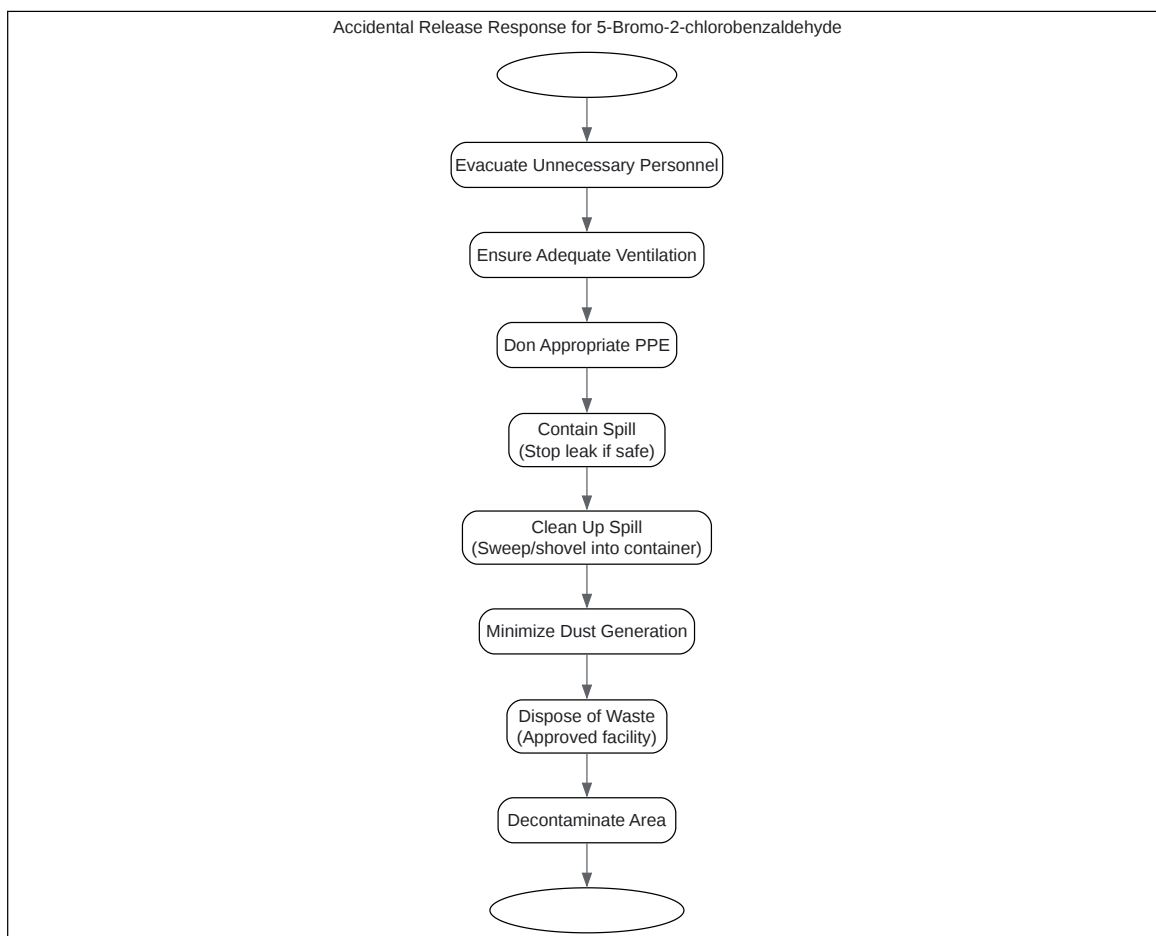
Personal Protective Equipment (PPE) Workflow



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Caption: Workflow illustrating the necessary personal protective equipment for handling **5-Bromo-2-chlorobenzaldehyde**.

Accidental Release Response Plan



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Caption: Logical workflow for responding to an accidental release of **5-Bromo-2-chlorobenzaldehyde**.

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